

In-Depth Technical Guide: Oct-2-en-4-ol Material Safety Data Sheet

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Compound of Interest

Compound Name: Oct-2-en-4-ol

Cat. No.: B8769673

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **Oct-2-en-4-ol**, including its chemical and physical properties, hazard classifications, and general safety and handling protocols. The information presented is collated from various chemical databases and safety assessments.

Chemical Identification and Physical Properties

Oct-2-en-4-ol is a secondary alcohol with the molecular formula $C_8H_{16}O$. It exists as stereoisomers, with the (E) and (Z) forms being common. The following tables summarize the key identification and physical and chemical properties of **Oct-2-en-4-ol**.

Table 1: Chemical Identification of **Oct-2-en-4-ol**

Identifier	Value
IUPAC Name	oct-2-en-4-ol
Synonyms	Butyl propenyl carbinol
CAS Number	4798-61-2
Molecular Formula	C8H16O
Molecular Weight	128.21 g/mol [1]
Isomers	(2E)-oct-2-en-4-ol, (Z)-oct-2-en-4-ol

Table 2: Physical and Chemical Properties of **Oct-2-en-4-ol**

Property	Value
Appearance	Colorless to pale yellow clear liquid[1][2]
Odor	Fruity, berry-like
Boiling Point	175.00 to 176.00 °C @ 760.00 mm Hg[1][2]
Flash Point	146.00 °F (63.33 °C) - Closed Cup[2][3]
Specific Gravity	0.830 to 0.838 @ 25.00 °C[2][3]
Refractive Index	1.438 to 1.442 @ 20.00 °C[2][3]
Water Solubility	2143 mg/L @ 25 °C (estimated)[2][3]
logP (o/w)	2.518 (estimated)[2][3]
Vapor Pressure	0.362 mmHg @ 25.00 °C (estimated)[2][3]

Hazard Identification and Classification

Based on available data, **Oct-2-en-4-ol** is classified as harmful if swallowed and causes serious eye irritation. The Globally Harmonized System (GHS) classification and European hazard symbols are detailed below.

Table 3: GHS Classification for (2E)-2-Octen-4-ol[1]

Hazard Class	Hazard Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation

Table 4: European Hazard Classification[3]

Symbol	Indication of Danger	Risk Phrase
Xn	Harmful	R22: Harmful if swallowed

Toxicological Summary

Detailed toxicological studies providing specific LD50 values for oral, dermal, and inhalation routes for **Oct-2-en-4-ol** are not readily available in the public domain. The Good Scents Company database lists oral, parenteral, dermal, and inhalation toxicity as "Not determined".[3]

However, the Joint FAO/WHO Expert Committee on Food Additives (JECFA) has evaluated (E)-2-Octen-4-ol and concluded that there is "No safety concern at current levels of intake when used as a flavouring agent".[1][4][5]

Experimental Protocols

Specific experimental protocols for the toxicological assessment of **Oct-2-en-4-ol** are not detailed in the available literature. However, standardized OECD guidelines are typically followed for such assessments. Below are generalized methodologies for key toxicological endpoints.

Acute Oral Toxicity - OECD Guideline 423 (Acute Toxic Class Method)

- Principle: This method involves the administration of the test substance to a group of fasted animals in a stepwise procedure using a minimum number of animals. The outcome is the classification of the substance into a toxicity class based on the observed mortality.

- Test Animals: Typically, rodents (e.g., rats) are used.
- Procedure:
 - A starting dose is selected from one of four fixed levels (5, 50, 300, or 2000 mg/kg body weight).
 - The substance is administered orally by gavage to a single animal.
 - The animal is observed for signs of toxicity and mortality for up to 14 days.
 - Based on the outcome, the next dose is administered to another animal, or the test is concluded.
- Observations: Animals are observed for changes in skin and fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern.

Acute Dermal Irritation/Corrosion - OECD Guideline 404

- Principle: This test evaluates the potential of a substance to cause reversible inflammatory changes to the skin.
- Test Animals: Albino rabbits are typically used.[\[6\]](#)
- Procedure:
 - A small area of the animal's skin is shaved.
 - A dose of 0.5 mL (for liquids) or 0.5 g (for solids) of the test substance is applied to the skin under a gauze patch.[\[6\]](#)
 - The patch is left in place for 4 hours.[\[6\]](#)
 - After the exposure period, the patch is removed, and the skin is cleaned.
- Observations: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[\[7\]](#) The observations are scored, and the reversibility of

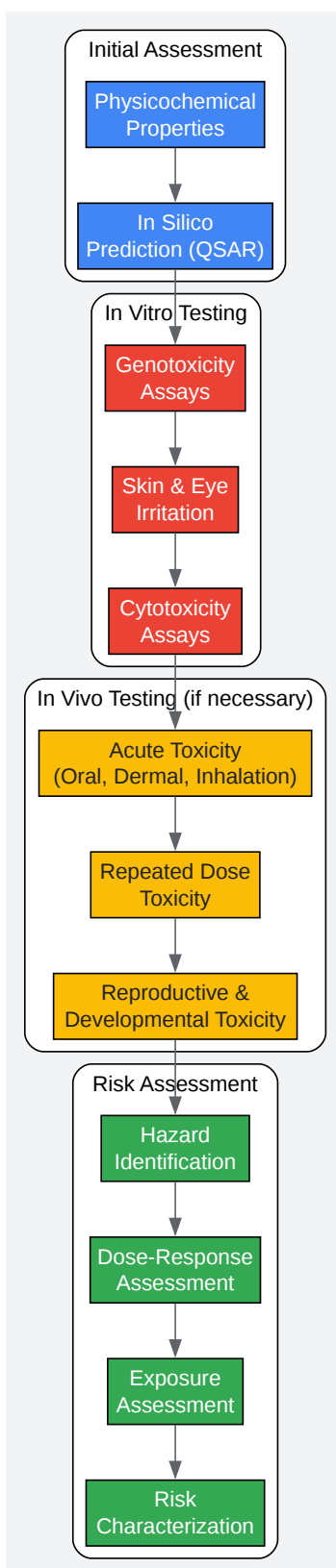
any lesions is assessed for up to 14 days.^[6]

Acute Eye Irritation/Corrosion - OECD Guideline 405

- Principle: This test assesses the potential of a substance to produce irritation or damage to the eye.
- Test Animals: Albino rabbits are the preferred species.^[7]
- Procedure:
 - A single dose of the test substance (0.1 mL for liquids) is instilled into the conjunctival sac of one eye of the animal.^[7]
 - The other eye remains untreated and serves as a control.^[7]
- Observations: The eyes are examined at 1, 24, 48, and 72 hours after application for effects on the cornea, iris, and conjunctiva.^[7] The severity of the lesions is scored, and their reversibility is evaluated.

Signaling Pathways and Experimental Workflows

Information on the specific signaling pathways affected by **Oct-2-en-4-ol** is not available in the current scientific literature. The following diagram illustrates a generalized workflow for the safety assessment of a chemical substance, based on the principles of tiered testing strategies.



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Caption: Generalized workflow for chemical safety assessment.

Handling and Storage

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear safety glasses with side-shields or chemical goggles.
- **Skin Protection:** Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin contact.
- **Respiratory Protection:** Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.

Handling:

- Avoid contact with skin and eyes.
- Do not ingest or inhale.
- Keep away from heat, sparks, and open flames.
- Use non-sparking tools.
- Wash thoroughly after handling.

Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep container tightly closed.
- Store away from incompatible materials such as strong oxidizing agents.

First Aid Measures

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.

- **Eye Contact:** Immediately rinse with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may spread the fire.
- **Specific Hazards:** Flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.

Accidental Release Measures

- **Personal Precautions:** Wear appropriate personal protective equipment. Evacuate personnel to a safe area. Ensure adequate ventilation. Remove all sources of ignition.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Absorb with an inert material (e.g., sand, diatomaceous earth) and place in a suitable container for disposal.

Disposal Considerations

Dispose of in accordance with local, state, and federal regulations. Do not dispose of into the environment.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) provided by the manufacturer. It is the responsibility of the user to conduct a thorough risk assessment before handling this chemical.

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References

- 1. 2-Octen-4-ol, (2E)- | C₈H₁₆O | CID 5366203 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (E)-2-octen-4-ol, 20125-81-9 [thegoodscentscompany.com]
- 3. 2-octen-4-ol, 4798-61-2 [thegoodscentscompany.com]
- 4. JECFA Evaluations-(E)-2-OCTEN-4-OL- [incchem.org]
- 5. femaflavor.org [femaflavor.org]
- 6. oecd.org [oecd.org]
- 7. oecd.org [oecd.org]
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